Technical Guide: CSP-12261 in Bacterial Quorum Sensing & Host Immunity[1][2]

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Compound of Interest	
Compound Name:	*1235882-91-3*
CAS No.:	*1235882-91-3*
Cat. No.:	*B612703*

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Executive Summary

CSP-12261 is a specialized Competence-Stimulating Peptide (CSP) pheromone belonging to the Streptococcus mitis group (SMG).[1] While historically categorized alongside pneumococcal CSP-1 and CSP-2, CSP-12261 exhibits a distinct pharmacological profile characterized by high specificity for the ComD histidine kinase receptor and a novel "off-target" interaction with host bitter taste receptors (T2Rs).

This guide provides a technical deep-dive into the mechanistic role of CSP-12261 in mediating quorum sensing (QS), inducing the "competent" state (X-state), and triggering host innate immune responses. It serves as a blueprint for researchers utilizing CSP-12261 to study bacterial communication, lateral gene transfer (LGT), and host-pathogen signaling.

Molecular Profile & Physicochemical Properties[2][3]

CSP-12261 is a 16-residue peptide. Unlike the canonical CSP-1 (S. pneumoniae), CSP-12261 possesses a highly hydrophobic core rich in Phenylalanine (Phe), which dictates specific

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handling protocols to prevent aggregation during experimental assays.

Table 1: Physicochemical Characterization of CSP-12261

Property	Specification
Sequence	H-Glu-Ile-Arg-Gln-Thr-His-Asn-Ile-Phe-Phe-Asn-Phe-Phe-Lys-Arg-Arg-OH (EIRQTHNIFFNFFKRR)
Molecular Weight	2153.5 Da
Isoelectric Point (pI)	~11.0 (Highly Basic)
Hydrophobicity	High (Contains 5 Phe residues)
Receptor Target (Bacteria)	ComD Histidine Kinase (Specific Alleles)
Receptor Target (Host)	T2R7, T2R49 (Bitter Taste Receptors)
Solubility	Poor in neutral aqueous buffer.[2] Requires acidic or organic solvent (e.g., 5% Acetic Acid or DMSO) for stock.

Mechanistic Deep Dive: The Bacterial Quorum Sensing Pathway

The ComABCDE Circuit

CSP-12261 functions as the autoinducer in the ComABCDE signal transduction pathway. In Streptococcus species, this system regulates genetic competence—the physiological state allowing bacteria to uptake exogenous DNA.

- Secretion: The precursor peptide (ComC) is processed and secreted by the ComAB transporter, releasing mature CSP-12261 into the extracellular milieu.
- Sensing: Upon reaching a threshold concentration (quorum), CSP-12261 binds to the membrane-bound histidine kinase ComD.
- Signal Transduction: Ligand binding induces ComD autophosphorylation, which transfers the phosphate group to the response regulator ComE.

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- Gene Activation: Phosphorylated ComE (ComE~P) dimerizes and binds to promoters of "early" competence genes, including comX (an alternative sigma factor).
- The X-State: ComX drives the transcription of "late" genes involved in DNA uptake and recombination (e.g., ssbB, dprA), as well as fratricide effectors (e.g., cbpD) that kill non-competent siblings to release DNA.

Visualization of the Signaling Pathway

The following diagram illustrates the CSP-12261 signaling cascade, highlighting the feedback loop and downstream effectors.

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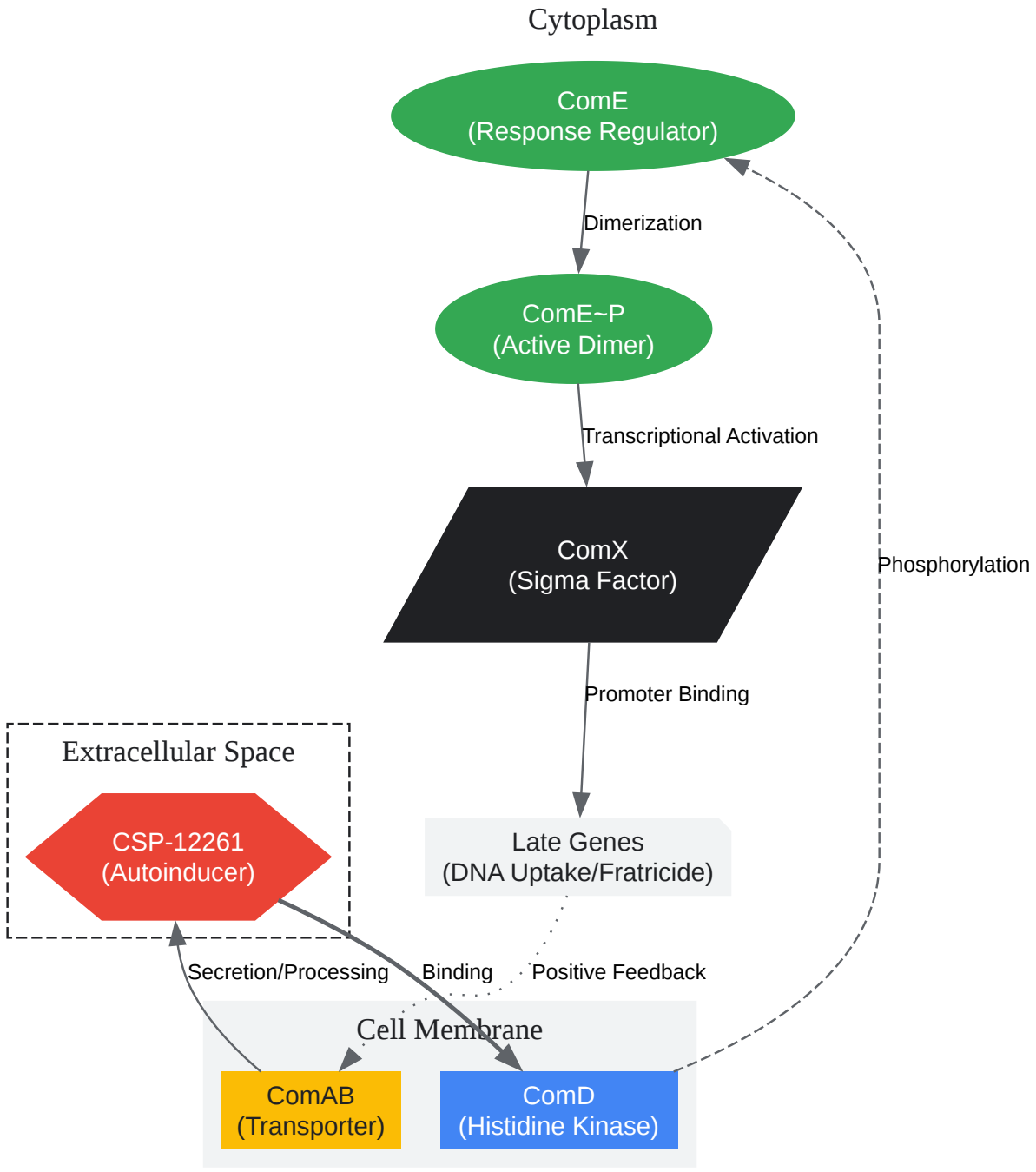

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Figure 1: The ComABCDE quorum sensing circuit activated by CSP-12261. Note the positive feedback loop driving the population-wide "X-state".

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Novel Insight: Host-Pathogen Interaction (T2R Signaling)

Recent application science has revealed that CSP-12261 is not limited to bacterial receptors. It acts as a potent agonist for human Bitter Taste Receptors (T2Rs), specifically T2R7 and T2R49, found on gingival epithelial cells. This interaction suggests a mechanism where the host "tastes" the bacterial quorum to mount an early immune defense.

The T2R-Calcium Axis

- Agonism: CSP-12261 binds T2R7/T2R49.[2]
- Cascade: Activates G-protein (gustducin-like)

  Phospholipase C

  (PLC

).
- Outcome: IP3-mediated release of intracellular Ca

  , triggering the secretion of antimicrobial peptides (AMPs).

Table 2: CSP-12261 Activity at Host Receptors

Receptor	EC50 (μM)	Physiological Response
T2R7	7.2 ± 2.3	Ca mobilization, AMP secretion
T2R49	6.2 ± 1.9	Ca mobilization, AMP secretion
T2R14	No Effect	Specificity Control

Experimental Protocols

Peptide Preparation (Critical Step)

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Due to the hydrophobic phenylalanine core, improper solubilization will lead to peptide precipitation and inconsistent EC50 data.

- Stock Solution (1 mM): Dissolve lyophilized CSP-12261 in 50% DMSO or 10 mM Acetic Acid. Do not use PBS or water directly.
- Aliquoting: Store in low-bind tubes at -20°C. Avoid repeated freeze-thaw cycles (max 2 cycles).
- Working Solution: Dilute stock into the assay medium (e.g., THY broth or HBSS) immediately prior to use. Ensure final DMSO concentration is <0.1% to avoid cytotoxicity.

Bacterial Competence Reporter Assay

This protocol validates the biological activity of CSP-12261 using a Streptococcus reporter strain (e.g., S. pneumoniae R6 derivative carrying a ssbB::luc or comX::lacZ fusion).

Materials:

- Reporter Strain (S. pneumoniae R6 ssbB::luc)
- C+Y Medium (pH 7.9)
- Luciferin substrate
- CSP-12261 Stock[1][3]

Workflow:

- Culture: Grow reporter strain in C+Y medium to early log phase (OD ~0.05).
- Plating: Transfer 200 µL of culture into a 96-well white-walled plate.
- Induction: Add CSP-12261 at varying concentrations (0.1 nM – 1000 nM). Include a CSP-1 control and a solvent blank.
- Measurement: Incubate at 37°C. Monitor luminescence (RLU) and OD

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every 5 minutes for 60 minutes.

- Analysis: Plot RLU/OD vs. Time. A sharp peak at 20–30 minutes indicates successful quorum sensing activation.

Host Calcium Mobilization Assay (T2R Activation)

Workflow:

- Seeding: Plate HEK293T cells expressing T2R7 or Gingival Epithelial Cells (GECs) in 96-well plates.
- Dye Loading: Incubate cells with Fluo-4 NW calcium indicator for 45 mins at 37°C.
- Stimulation: Inject CSP-12261 (1–50 µM).
- Readout: Measure fluorescence (Ex/Em 494/516 nm) using a kinetic plate reader (read every 2s for 120s).
- Validation: Pre-treat with U-73122 (PLC

  inhibitor) to confirm pathway specificity.

Therapeutic & Research Applications

Anti-Virulence Drug Discovery

CSP-12261 analogs can be designed as ComD Competitive Antagonists. By blocking the receptor without triggering phosphorylation, these "quorum quenchers" can suppress:

- Antibiotic resistance transfer (transformation).
- Pneumolysin release (virulence factor).
- Fratricide-mediated tissue damage.

Immune Adjuvants

Given its ability to activate T2R receptors and mobilize calcium in epithelial cells, CSP-12261 derivatives are being explored as mucosal adjuvants to enhance innate immunity (defensin

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secretion) in the oral cavity, potentially preventing colonization by cariogenic or pathogenic streptococci.

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